

Technical Guide: Synthesis and Characterization of Deschloroaripiprazole

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Compound of Interest

Compound Name: Deschloroaripiprazole

CAS No.: 203395-81-7

Cat. No.: B041424

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Executive Summary

Deschloroaripiprazole (specifically the 2-deschloro analog, often designated as Impurity C in pharmacopeial contexts) is a critical impurity and minor metabolite of the atypical antipsychotic Aripiprazole. Its presence in the bulk drug substance must be strictly controlled (<0.15% per ICH Q3A guidelines) due to its structural similarity to the active pharmaceutical ingredient (API) and potential to alter the pharmacological profile.

This guide provides a definitive technical workflow for the de novo synthesis, structural characterization, and chromatographic isolation of **Deschloroaripiprazole**. It is designed for medicinal chemists and analytical scientists requiring high-purity reference standards for impurity profiling.

Part 1: Chemical Identity and Significance

Deschloroaripiprazole exists primarily as two regioisomers depending on which chlorine atom is absent from the 2,3-dichlorophenyl moiety. This guide focuses on the 2-chlorophenyl analog (Impurity C), which is the most common synthetic impurity arising from contaminated starting materials.

Parameter	Aripiprazole (API)	Deschloroaripiprazole (Impurity C)
CAS Number	129722-12-9	203395-81-7
IUPAC Name	7-[4-[4-(2,3-dichlorophenyl)piperazin-1-yl]butoxy]-3,4-dihydroquinolin-2(1H)-one	7-[4-[4-(2-chlorophenyl)piperazin-1-yl]butoxy]-3,4-dihydroquinolin-2(1H)-one
Molecular Formula	C23H27Cl2N3O2	C23H28ClN3O2
Molecular Weight	448.39 g/mol	413.94 g/mol
Key Differentiator	2,3-Dichlorophenyl ring	2-Chlorophenyl ring (Monochloro)

Origin and Formation[3]

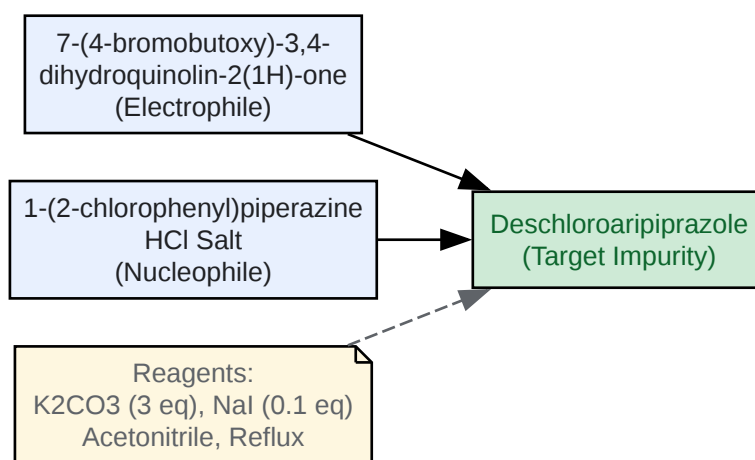
- **Synthetic Impurity:** Arises from the presence of 1-(2-chlorophenyl)piperazine in the 1-(2,3-dichlorophenyl)piperazine starting material.
- **Degradation Product:** Formed via reductive dehalogenation of Aripiprazole under aggressive hydrogenation conditions (e.g., Pd/C catalytic hydrogenolysis).

Part 2: Synthesis of Deschloroaripiprazole (Reference Standard)

To generate a valid reference standard, a convergent synthesis is preferred over the degradation of Aripiprazole, as it yields a cleaner product with fewer side reactions.

Synthetic Strategy (Convergent Alkylation)

The synthesis involves the N-alkylation of 1-(2-chlorophenyl)piperazine with 7-(4-bromobutoxy)-3,4-dihydroquinolin-2(1H)-one.



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Figure 1: Convergent synthetic pathway for **Deschloroaripiprazole**.

Detailed Protocol

Reagents:

- 7-(4-bromobutoxy)-3,4-dihydroquinolin-2(1H)-one (1.0 eq)
- 1-(2-chlorophenyl)piperazine hydrochloride (1.2 eq)
- Potassium Carbonate (), anhydrous (3.0 eq)
- Sodium Iodide (NaI) (0.1 eq, catalyst)
- Acetonitrile (ACN) (10 volumes)

Step-by-Step Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, suspend 7-(4-bromobutoxy)-3,4-dihydroquinolin-2(1H)-one (e.g., 5.0 g) in Acetonitrile (50 mL).
- **Addition:** Add 1-(2-chlorophenyl)piperazine HCl (1.2 eq) and Potassium Carbonate (3.0 eq). Add a catalytic amount of Sodium Iodide (0.1 eq) to accelerate the Finkelstein substitution of

the bromide.

- Reflux: Heat the mixture to reflux () with vigorous stirring. Monitor the reaction by TLC (Mobile phase: DCM/MeOH 9:1) or HPLC.[1][2][3] The reaction is typically complete within 4–6 hours.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Filter off the inorganic salts (, KCl/KBr) and wash the cake with cold Acetonitrile.
 - Concentrate the filtrate under reduced pressure to obtain a crude solid.
- Purification:
 - Dissolve the crude residue in Ethyl Acetate (EtOAc) and wash with water () and brine () to remove residual piperazine salts.
 - Dry the organic layer over anhydrous and concentrate.
 - Recrystallization: Recrystallize the solid from hot Ethanol (or an EtOH/Water mixture). Cool to to precipitate white crystalline needles.
 - Yield: Expect 80–85%.

Part 3: Characterization & Validation

Trustworthiness in impurity profiling relies on distinguishing the impurity from the API using orthogonal analytical methods.

Nuclear Magnetic Resonance (-NMR)

The key distinction lies in the aromatic region.[4] Aripiprazole has a tri-substituted phenyl ring (3 protons), while **Deschloroaripiprazole** has a di-substituted ring (4 protons).

- Instrument: 400 MHz or higher.[4][5]

- Solvent:

or

[4]

Moiety	Aripiprazole Shift (ppm)	Deschloroaripiprazole Shift (ppm)	Diagnostic Feature
Quinolinone Ar-H	6.50 (d), 6.55 (dd), 7.05 (d)	6.50 (d), 6.55 (dd), 7.05 (d)	Unchanged (3H total)
Piperazine Phenyl Ar-H	6.90 – 7.15 (m, 3H)	6.90 – 7.40 (m, 4H)	Integration increases from 3H to 4H
Piperazine	~2.6 – 3.1 (broad m)	~2.6 – 3.1 (broad m)	Similar profile

Interpretation: In the Deschloro analog, the integration of the aromatic region (excluding the NH singlet) will sum to 7 protons, whereas in Aripiprazole, it sums to 6 protons.

Mass Spectrometry (MS)

MS provides the most definitive confirmation due to the chlorine isotope pattern.

- Aripiprazole (

):

- Parent Ion (

): 448.2

- Isotope Pattern: M (100%), M+2 (~65%), M+4 (~10%). Characteristic "9:6:1" pattern of two chlorines.
- **Deschloroaripiprazole** (

):
 - Parent Ion (

): 414.2
 - Isotope Pattern: M (100%), M+2 (~33%). Characteristic "3:1" pattern of a single chlorine.

HPLC Impurity Profiling

Deschloroaripiprazole is slightly less lipophilic than Aripiprazole (due to the loss of one Cl atom), typically resulting in a slightly shorter retention time ($RRT < 1.0$) on standard C18 columns, though this depends on the specific pH and mobile phase.

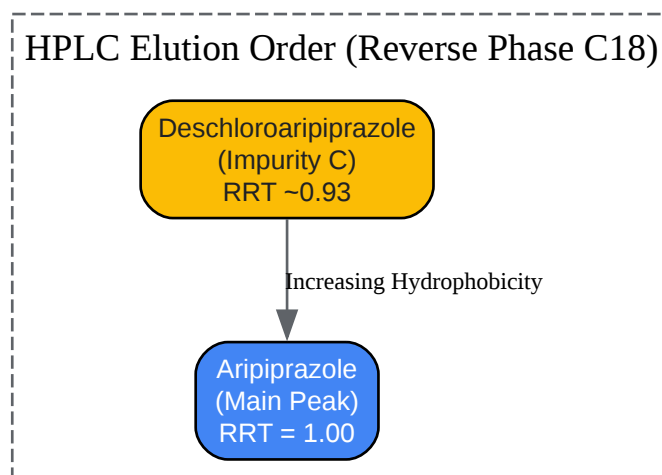
Recommended Method (USP/EP Compatible):

- Column: C18 (e.g., Zorbax Eclipse XDB-C18,

mm, 3.5

).
- Mobile Phase A: 0.05% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.05% TFA in Acetonitrile.
- Gradient: 20% B to 80% B over 20 minutes.
- Detection: UV at 215 nm or 254 nm.
- Retention Order:
 - **Deschloroaripiprazole** (Impurity C) (~13.5 min)
 - Aripiprazole (API) (~14.4 min)

- Dichlorophenyl piperazine dimer (Impurity X) (Late eluting)



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Figure 2: Relative retention logic on Reverse Phase HPLC.

Part 4: Quality Control & Troubleshooting

Critical Control Points

- Starting Material Purity: The presence of **Deschloroaripiprazole** in the final API is most often due to the impurity of the 1-(2,3-dichlorophenyl)piperazine starting material. If this reagent contains 1-(2-chlorophenyl)piperazine, the impurity will form and is difficult to remove by crystallization due to structural similarity.
 - Action: Specify starting material purity >99.5% by GC.
- Over-Reduction: If using Pd/C for any hydrogenation steps (e.g., if the quinolinone ring was formed via reduction of a cinnamate precursor), ensure strict control of hydrogen pressure and catalyst loading to prevent dehalogenation of the aryl ring.

Storage and Stability[13]

- State: White to off-white crystalline solid.

- Storage: Store at 2-8°C, protected from light. **Deschloroaripiprazole** is chemically stable but should be kept dry to prevent hydrate formation.

References

- Synthesis and Characterization of Potential Impurities of Aripiprazole. International Journal of Pharmaceutical Sciences and Research. (2014). Describes the isolation and structure of chloro-isomers.
- Aripiprazole EP Impurity C (**Deschloroaripiprazole**). PubChem Compound Summary. National Library of Medicine. (Accessed 2026). CAS 203395-81-7.
- Development of stability indicating, validated HPLC method for quantitative determination of Aripiprazole and its impurities. Scholars Research Library. (2010). Provides relative retention times for Impurity C vs API.
- Aripiprazole and Dehydroaripiprazole Pharmacokinetics. National Institutes of Health (PubMed). Discusses metabolic pathways involving dehydrogenation and hydroxylation.

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. SIMULTANEOUS ASSAY OF ARIPIPAZOLE AND ITS ACTIVE METABOLITE IN SERUM BY HPLC - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. A sensitive column-switching HPLC method for aripiprazole and dehydroaripiprazole and its application to human pharmacokinetic studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. rsc.org \[rsc.org\]](#)
- [5. rsc.org \[rsc.org\]](#)
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